

An In-depth Technical Guide to Deuterated Sebacic Acid

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Compound of Interest

Compound Name: Sebaleic Acid-d19

Cat. No.: B12301230

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This technical guide provides a comprehensive overview of the chemical properties and structure of deuterated sebacic acid, with a focus on Sebacic Acid-d16. It is intended for researchers, scientists, and drug development professionals who utilize isotopically labeled compounds in their studies. This document summarizes key quantitative data, outlines the compound's structure, and discusses its applications.

Chemical Properties and Structure

Sebacic acid is a naturally occurring dicarboxylic acid with the chemical formula $C_{10}H_{18}O_4$. Its deuterated analogue, Sebacic Acid-d16 (also known as 1,10-Decanedioic-d16 acid), is a valuable tool in various research applications, particularly in metabolic studies and as an internal standard for mass spectrometry. In this variant, sixteen hydrogen atoms on the alkyl chain are replaced with deuterium.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of both standard sebacic acid and its deuterated form, Sebacic Acid-d16, for easy comparison.

Property	Sebacic Acid	Sebacic Acid-d16
IUPAC Name	Decanedioic acid	2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9-hexadecadeuteriodecanedioic acid[1]
Synonyms	1,8-Octanedicarboxylic acid	d16-sebacic acid, Decanedioic acid-d16[1]
CAS Number	111-20-6	73351-71-0, 38085-96-0[1][2]
Molecular Formula	C10H18O4	C10H2D16O4[2]
Molecular Weight	202.25 g/mol	218.35 g/mol
Melting Point	133-137 °C	133-137 °C
Boiling Point	294.5 °C at 100 mmHg	294.5 °C
Appearance	White crystalline powder or granules	Solid
Solubility	Sparingly soluble in water; soluble in ethanol and ether	Not explicitly stated, but expected to be similar to the non-deuterated form.

Chemical Structure

The chemical structure of Sebacic Acid-d16 is identical to that of sebacic acid, with the exception of the isotopic substitution of hydrogen with deuterium on the eight methylene groups of the carbon chain.

Caption: Chemical Structure of Sebacic Acid-d16.

Experimental Information

While specific, detailed experimental protocols for the synthesis and analysis of Sebacic Acid-d16 are not readily available in the public domain, general approaches for the synthesis of deuterated carboxylic acids can be inferred.

Synthesis

The synthesis of deuterated sebacic acid, such as Sebacic Acid-d16, would likely involve the use of deuterated starting materials or deuterium gas in the presence of a catalyst. One possible route could be the catalytic reduction of a suitable unsaturated precursor with deuterium gas (D₂). Another approach could involve the hydrolysis of a deuterated ester precursor. The synthesis of the non-deuterated form is often achieved through the cleavage of ricinoleic acid from castor oil.

Analysis

Standard analytical techniques can be employed to characterize Sebacic Acid-d16:

- **Mass Spectrometry (MS):** This is a primary technique for confirming the isotopic enrichment of the compound. The mass spectrum of Sebacic Acid-d16 will show a molecular ion peak at a higher m/z value compared to the non-deuterated form, corresponding to the mass difference of the incorporated deuterium atoms.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: The proton NMR spectrum of a highly enriched Sebacic Acid-d16 sample would show a significant reduction or absence of signals corresponding to the methylene protons.
 - ²H NMR (Deuterium NMR): This technique can be used to directly observe the deuterium nuclei and confirm their positions within the molecule.
 - ¹³C NMR: The carbon-13 NMR spectrum would show signals for the carbonyl carbons and the methylene carbons. The signals for the deuterated carbons may exhibit characteristic splitting patterns due to coupling with deuterium.

Applications in Research and Drug Development

Deuterated compounds like Sebacic Acid-d16 are valuable tools for researchers and drug development professionals.

Metabolic Studies

Isotopically labeled compounds are widely used as tracers to study metabolic pathways.

Sebacic Acid-d16 can be used to investigate the metabolism of fatty acids in various biological

systems. By tracking the fate of the deuterium-labeled molecule, researchers can gain insights into its absorption, distribution, metabolism, and excretion (ADME).

Internal Standards

In quantitative analysis using mass spectrometry, deuterated compounds serve as excellent internal standards. Since Sebacic Acid-d16 has nearly identical chemical and physical properties to its non-deuterated counterpart, it co-elutes during chromatographic separation. However, it is easily distinguished by its higher mass in the mass spectrometer. This allows for accurate quantification of endogenous or administered sebacic acid in complex biological matrices.

The following diagram illustrates the workflow of using a deuterated internal standard in a typical quantitative mass spectrometry experiment.



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Caption: Workflow for Quantitative Analysis using a Deuterated Internal Standard.

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References

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